

# Physical and chemical properties of 17-Hydroxyneomatrine

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## Compound of Interest

Compound Name: 17-Hydroxyneomatrine

Cat. No.: B12379541

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## 17-Hydroxyneomatrine: An In-depth Technical Guide

Disclaimer: Information regarding **17-Hydroxyneomatrine** is exceedingly scarce in publicly accessible scientific literature and chemical databases. While this guide provides the limited available data for this specific compound, much of the detailed information, particularly concerning biological activity and experimental protocols, is based on the broader class of matrine alkaloids. This information is provided for contextual understanding and may not be directly applicable to **17-Hydroxyneomatrine**.

## Introduction

**17-Hydroxyneomatrine** is a tetracyclic quinolizidine alkaloid, a class of natural products primarily isolated from plants of the *Sophora* genus. While its specific biological activities and physicochemical properties are not well-documented, its structural similarity to other matrine-type alkaloids, such as matrine and oxymatrine, suggests potential pharmacological relevance. This guide aims to consolidate the known information on **17-Hydroxyneomatrine** and provide a broader overview based on related compounds for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

Detailed experimental data for the physical and chemical properties of **17-Hydroxyneomatrine** are not readily available. The following table summarizes the basic information that has been identified. For context, some properties of the related, well-studied matrine alkaloid, matrine, are included where available, but should not be assumed to be representative of **17-Hydroxyneomatrine**.

Property	17-Hydroxyneomatrine	Matrine (for comparison)
Molecular Formula	C <sub>15</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>15</sub> H <sub>24</sub> N <sub>2</sub> O
Molecular Weight	264.36 g/mol	248.36 g/mol
CAS Number	2306139-04-6	519-02-8
Appearance	Solid[1]	White crystalline powder
Melting Point	Data not available	76 °C
Boiling Point	Data not available	223 °C (1.33 kPa)
Solubility	Data not available	Soluble in water, ethanol, chloroform; Sparingly soluble in ether, petroleum ether
Spectral Data	Data not available	Specific NMR, IR, and MS data are available in various databases.

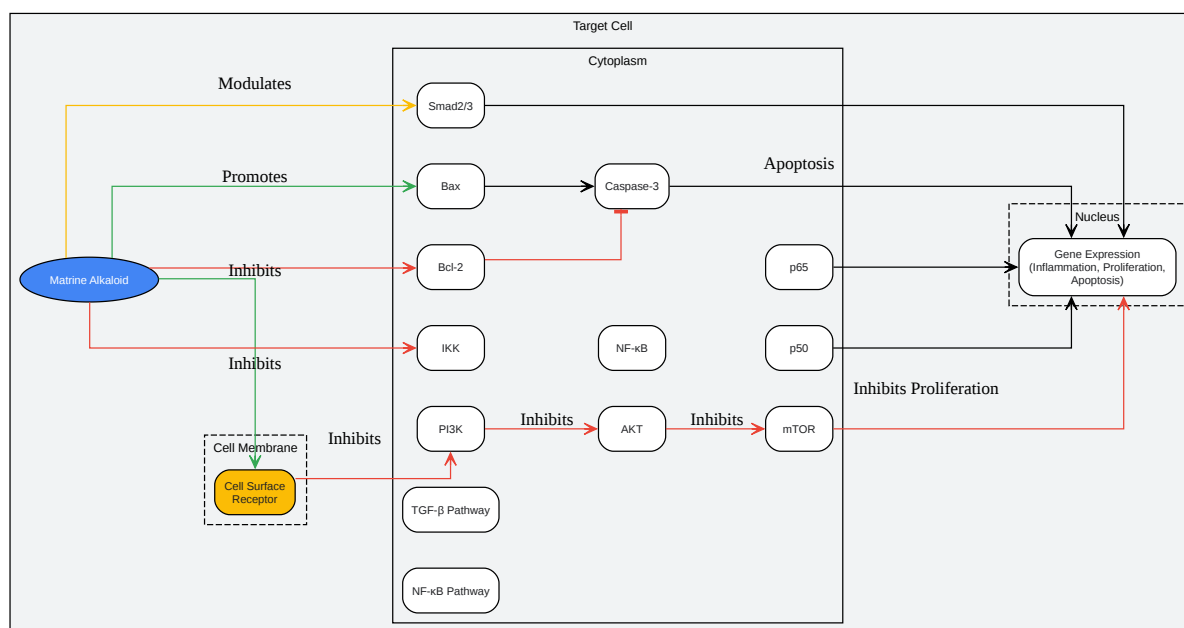
## Biological Activity and Potential Signaling Pathways of Matrine Alkaloids

Specific biological activities and mechanisms of action for **17-Hydroxyneomatrine** have not been reported. However, the broader class of matrine alkaloids exhibits a wide range of pharmacological effects, including anti-inflammatory, anti-tumor, and anti-viral activities.[2][3] These effects are often attributed to the modulation of various signaling pathways.

Research on matrine and related compounds suggests involvement in pathways such as:

- **PI3K/AKT/mTOR Pathway:** Matrine has been shown to inhibit this pathway, which is crucial for cell proliferation and survival, in various cancer cell lines.[\[2\]](#)
- **NF- $\kappa$ B Signaling Pathway:** Inhibition of the NF- $\kappa$ B pathway by matrine alkaloids contributes to their anti-inflammatory effects by reducing the production of pro-inflammatory cytokines.[\[4\]](#)
- **TGF- $\beta$ /Smad Pathway:** Matrine can modulate this pathway, which is involved in fibrosis, suggesting potential anti-fibrotic applications.[\[2\]](#)
- **JAK/STAT Signaling Pathway:** This pathway, involved in immune responses and cell growth, is another target of matrine alkaloids.[\[2\]](#)
- **Apoptosis Pathways:** Matrine alkaloids have been observed to induce apoptosis in cancer cells through the regulation of Bcl-2 family proteins and caspases.[\[5\]](#)

Based on the known activities of related compounds, a generalized potential signaling pathway for matrine alkaloids is depicted below.



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Generalized signaling pathways of matrine alkaloids.

## Experimental Protocols

Due to the absence of published research specifically on **17-Hydroxyneomatrine**, detailed experimental protocols for its isolation, purification, and analysis are not available. However,

general methodologies used for other matrine alkaloids can be adapted.

## General Isolation and Purification Workflow for Matrine Alkaloids

The following workflow outlines a typical procedure for extracting and purifying matrine-type alkaloids from plant material.

General workflow for matrine alkaloid extraction.

## Analytical Methods

Standard analytical techniques for the characterization of natural products would be applicable to **17-Hydroxyneomatrine**:

- High-Performance Liquid Chromatography (HPLC): For separation and quantification. A C18 column with a mobile phase consisting of a mixture of acetonitrile and water (with additives like formic acid or trifluoroacetic acid) is a common starting point.
- Mass Spectrometry (MS): For molecular weight determination and structural elucidation (e.g., LC-MS/MS).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for detailed structural determination.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.

## Conclusion and Future Directions

**17-Hydroxyneomatrine** remains a largely uncharacterized natural product. The information available is limited to its basic chemical identity. Based on its structural relationship to other matrine alkaloids, it holds potential for interesting biological activities. Future research should focus on the isolation and purification of sufficient quantities of **17-Hydroxyneomatrine** to enable comprehensive spectroscopic analysis and biological screening. Elucidating its physicochemical properties, pharmacological activities, and mechanisms of action will be crucial to understanding its potential as a therapeutic agent. Researchers in the field of natural product chemistry and drug discovery are encouraged to investigate this and other minor

alkaloids from Sophora species, as they may represent untapped sources of novel bioactive compounds.

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